

Application Notes and Protocols for BAP1-IN-1 in Cell Culture Experiments

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Compound of Interest

Compound Name: BAP1-IN-1

Cat. No.: B2873796

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BAP1 (BRCA1-associated protein 1) is a critical tumor suppressor and deubiquitinase (DUB) that plays a pivotal role in numerous cellular processes, including DNA damage repair, cell cycle regulation, and chromatin dynamics. Its primary function involves the removal of ubiquitin from target proteins, a key post-translational modification in cellular signaling. A major substrate of BAP1 is monoubiquitinated histone H2A at lysine 119 (H2AK119ub), a modification associated with Polycomb-mediated gene silencing. By deubiquitinating H2AK119ub, BAP1 counteracts this silencing and contributes to the regulation of gene expression. Dysregulation of BAP1 activity through mutation or deletion is frequently observed in a variety of cancers, including uveal melanoma, malignant mesothelioma, and clear cell renal cell carcinoma, making it a compelling target for therapeutic intervention.^{[1][2]}

BAP1-IN-1 is a potent and specific small molecule inhibitor of the catalytic activity of BAP1.^[3]^{[4][5]} This document provides detailed application notes and protocols for the use of **BAP1-IN-1** in cell culture experiments, intended to guide researchers in studying BAP1 function and evaluating the therapeutic potential of its inhibition.

Mechanism of Action

BAP1-IN-1 directly inhibits the deubiquitinase activity of the BAP1 enzyme.^{[3][4][5]} This inhibition leads to an accumulation of its substrates, most notably H2AK119ub, thereby altering

gene expression patterns and impacting downstream cellular processes such as cell proliferation and survival.[6] Studies have shown that **BAP1-IN-1** is particularly effective in cell lines harboring gain-of-function mutations in ASXL1, a component of the BAP1 complex, where it reverses the pro-leukemic transcriptional signature driven by the mutant ASXL1.

Quantitative Data Summary

The following tables summarize the key quantitative data for **BAP1-IN-1** based on available research.

Table 1: In Vitro Activity of **BAP1-IN-1**

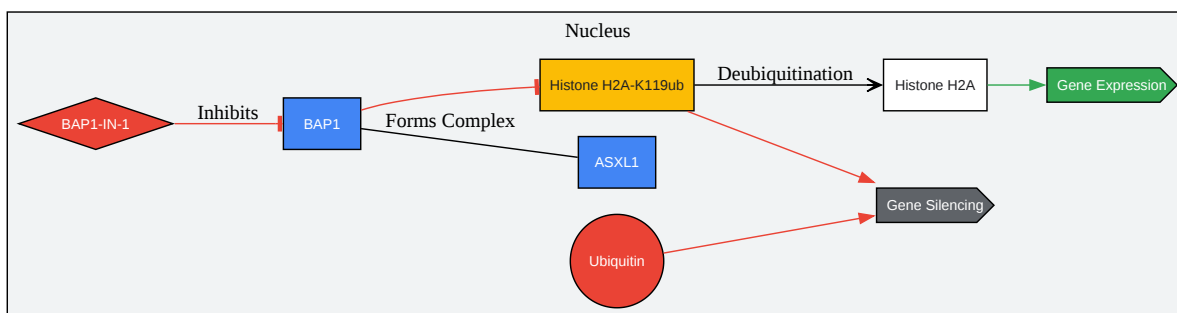
Parameter	Value	Reference
Target	BRCA1 associated protein 1 (BAP1)	[3][4][5]
IC ₅₀	0.1 - 1 µM	[3][4][5]
Molecular Weight	292.33 g/mol	[4]
Chemical Formula	C ₁₈ H ₁₆ N ₂ O ₂	[3]

Table 2: Recommended Concentration Ranges for Cell-Based Assays

Assay Type	Cell Line Example(s)	Concentration Range	Treatment Duration	Reference
Gene Expression Analysis (RNA-seq)	CAL51, 293T	0.1 - 10 μ M	24 hours	[6]
Cell Viability / Proliferation	CAL51 (BAP1-WT/KO)	0.1 - 10 μ M	4 days	[6]
Western Blot (H2AK119ub levels)	CAL51	10 μ M	24 hours	[6]
Selective inhibition in ASXL1 mutant cells	K562 (ASXL1-Y591*)	0 - 10 μ M	72 hours	[5]

Signaling Pathway and Experimental Workflow Diagrams

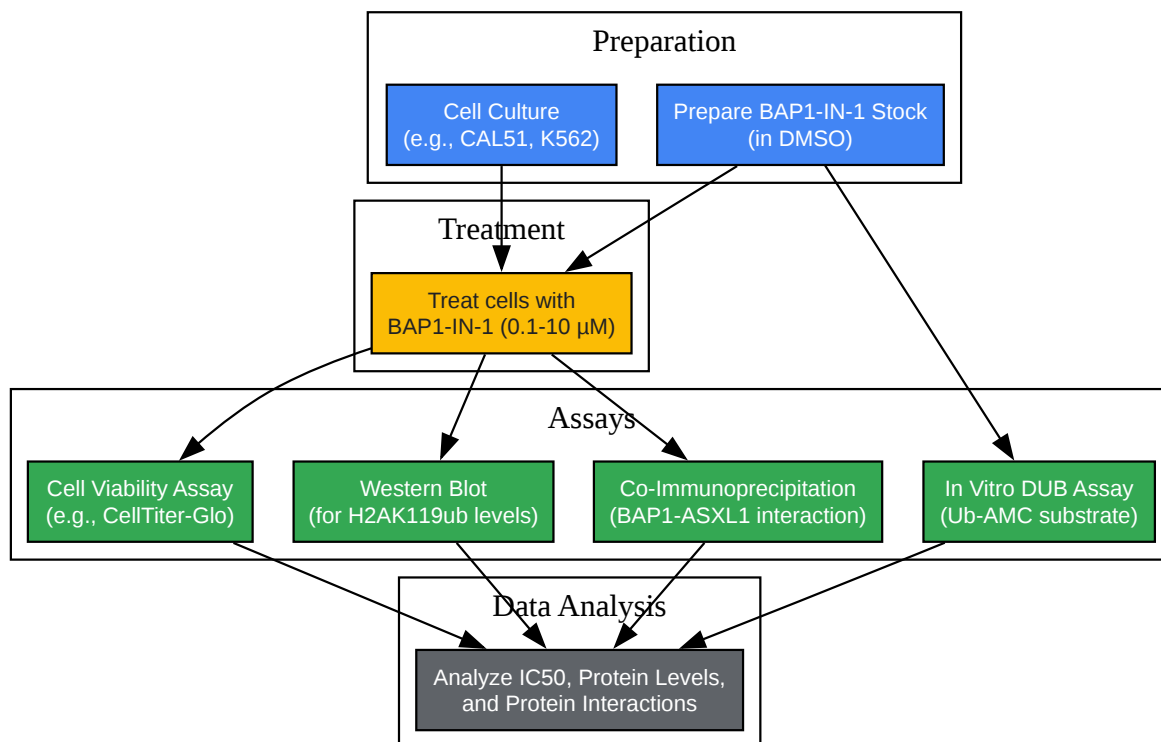
BAP1 Signaling Pathway



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Caption: BAP1's role in counteracting gene silencing and its inhibition by **BAP1-IN-1**.

Experimental Workflow for BAP1-IN-1 Evaluation



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